Navigating the Acronym: Defining "SNVP" for a In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*S-Nitroso-N-valeryl-D,L-penicillamine*	
CAS No.:	*225233-99-8*	
Cat. No.:	*B014696*	*Get Quote*

A critical ambiguity has been identified regarding the term "SNVP." An initial comprehensive search of scientific and medical literature did not yield a clear, established therapeutic agent, biological pathway, or technology universally recognized by this acronym. To proceed with the development of a scientifically rigorous and valuable technical guide, clarification of this term is essential.

The search revealed several possibilities for what "SNVP" might refer to, each representing a distinct area of biomedical research with unique therapeutic potential:

- Snake Venom Peptides (a potential interpretation): The abbreviation could plausibly stand for Snake Venom Peptides. Snake venoms are a rich source of bioactive molecules with demonstrated therapeutic potential in areas such as cardiovascular diseases, cancer, and pain management.[1][2] Key components include metalloproteinases (SVMPs), L-amino acid oxidases (LAAOs), and phospholipase A2s (PLA2s), which are being explored for their anticancer properties.[1]

- Sodium Nitroprusside (SNP): While a close, but not exact match, SNP (Sodium Nitroprusside) is a well-known potent vasodilator used in hypertensive crises.[3] Its mechanism involves the release of nitric oxide (NO), which activates guanylate cyclase and increases cyclic guanosine monophosphate (cGMP), leading to smooth muscle relaxation.[3]

© 2026 BenchChem. All rights reserved.

- Naphthylvinylpyridine (NVP): Another phonetic possibility is NVP (Naphthylvinylpyridine), a compound that has been studied for its effects on the central nervous system, specifically its inhibition of choline acetyltransferase, an enzyme involved in acetylcholine synthesis.[4] This could have implications for conditions involving cholinergic signaling.

- Single Nucleotide Polymorphism (SNP) or Single Nucleotide Variant (SNV): In the realm of genomics and personalized medicine, SNP (Single Nucleotide Polymorphism) or SNV (Single Nucleotide Variant) are critical concepts.[5][6][7][8] These genetic variations can significantly influence an individual's susceptibility to disease and response to drugs, forming the basis of pharmacogenomics.[6][8][9]

- Other Possibilities: The search also highlighted other unrelated but similarly abbreviated terms in biomedical research, such as SENP (Sentrin-specific proteases) which are potential cancer therapy targets[10], and VIP (Vasoactive Intestinal Peptide) which has therapeutic potential in neurodevelopmental disorders.[11]

To ensure the creation of a relevant and accurate in-depth technical guide, it is imperative that the specific identity of "SNVP" be provided. Without this clarification, any attempt to detail its mechanism of action, therapeutic potential, and associated experimental protocols would be speculative and lack the scientific integrity required for the intended audience of researchers, scientists, and drug development professionals.

Upon receiving the precise definition of "SNVP," a targeted and comprehensive guide will be developed, adhering to the highest standards of scientific accuracy and providing actionable insights for the research and development community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. "Therapeutic potential of snake venom: Toxin distribution and opportuni" by Anas Bedraoui, Montamas Suntravat et al. [scholarworks.utrgv.edu]

- 2. Therapeutic potential of snake venom in cancer therapy: current perspectives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. What is the mechanism of Sodium Nitroprusside? [synapse.patsnap.com]
- 4. [Mechanism of action of naphthylvinylpyridine] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. bocsci.com [bocsci.com]
- 6. SNP technologies for drug discovery: a current review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. SNPs in disease gene mapping, medicinal drug development and evolution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Role of single nucleotide polymorphisms in pharmacogenomics and their association with human diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. SENP Proteases as Potential Targets for Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Vasoactive intestinal peptide in neurodevelopmental disorders: therapeutic potential - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Navigating the Acronym: Defining "SNVP" for a In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014696#exploring-the-therapeutic-potential-of-snvp]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.